

Commercial availability of Ethyl cyclohex-2-ene-1-carboxylate

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Compound of Interest

Compound Name: *Ethyl cyclohex-2-ene-1-carboxylate*

Cat. No.: *B1657123*

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An In-depth Technical Guide to **Ethyl Cyclohex-2-ene-1-carboxylate**

For researchers, scientists, and professionals in drug development, this guide provides a comprehensive overview of **Ethyl cyclohex-2-ene-1-carboxylate**, covering its commercial availability, physicochemical properties, and detailed experimental protocols for its synthesis.

Commercial Availability

Ethyl cyclohex-2-ene-1-carboxylate is available from several chemical suppliers, catering to a range of research and development needs from small-scale laboratory quantities to larger bulk orders. The availability and pricing can vary, so it is advisable to contact suppliers directly for the most current information.

Table 1: Commercial Suppliers of **Ethyl cyclohex-2-ene-1-carboxylate**

Supplier	Purity/Grades	Typical Quantities Offered
Dayang Chem (Hangzhou) Co., Ltd.	Research Grade, Custom Synthesis	Gram to bulk industrial production quantities.[1]
Biosynth	High-Purity Reference Standard	50 mg, 0.5 g.[2]
Sigma-Aldrich (Merck)	Research Grade	Inquire for available quantities.
LookChem	Commercial Mass Production	Inquire for available packaging and pricing.[3]

Physicochemical Properties

A summary of the key physical and chemical properties of **Ethyl cyclohex-2-ene-1-carboxylate** is provided below. This data is essential for its handling, storage, and application in experimental settings.

Table 2: Physicochemical Data for **Ethyl cyclohex-2-ene-1-carboxylate**

Property	Value
Molecular Formula	C ₉ H ₁₄ O ₂ [3][4]
Molecular Weight	154.21 g/mol [4]
CAS Number	55510-68-4[3][4]
Boiling Point	196.3 °C at 760 mmHg[3]
Density	1.002 g/cm ³ [3]
Flash Point	62.9 °C[3]
Vapor Pressure	0.402 mmHg at 25°C[3]
Canonical SMILES	CCOC(=O)C1CCCC=C1[3][4]

Synthesis and Experimental Protocols

The primary method for synthesizing **Ethyl cyclohex-2-ene-1-carboxylate** is through a Diels-Alder reaction.^{[5][6]} This [4+2] cycloaddition reaction involves a conjugated diene and a substituted alkene (a dienophile) to form a cyclohexene derivative.^[5]

Diels-Alder Synthesis Protocol

In a typical synthesis, 1,3-butadiene (the diene) reacts with ethyl acrylate (the dienophile) to yield **Ethyl cyclohex-2-ene-1-carboxylate**. The reaction is thermally allowed and proceeds via a concerted mechanism.^[5]

Reactants:

- 1,3-Butadiene (Diene)
- Ethyl acrylate (Dienophile)

Reaction Conditions:

- Solvent: A high-boiling solvent such as xylene or toluene is often used to achieve the necessary reaction temperature.^[7]
- Temperature: The reaction mixture is typically heated to reflux to ensure a sufficient reaction rate.^[7]
- Reaction Time: The reaction is monitored (e.g., by TLC) until the starting materials are consumed.

Detailed Experimental Steps:

- Reaction Setup: In a round-bottomed flask equipped with a reflux condenser and a magnetic stirrer, add ethyl acrylate.
- Addition of Diene: Cool the flask in a dry ice/acetone bath and condense 1,3-butadiene into the flask.
- Reaction: Allow the mixture to warm to room temperature, then heat to reflux in a high-boiling solvent like xylene.^[7]

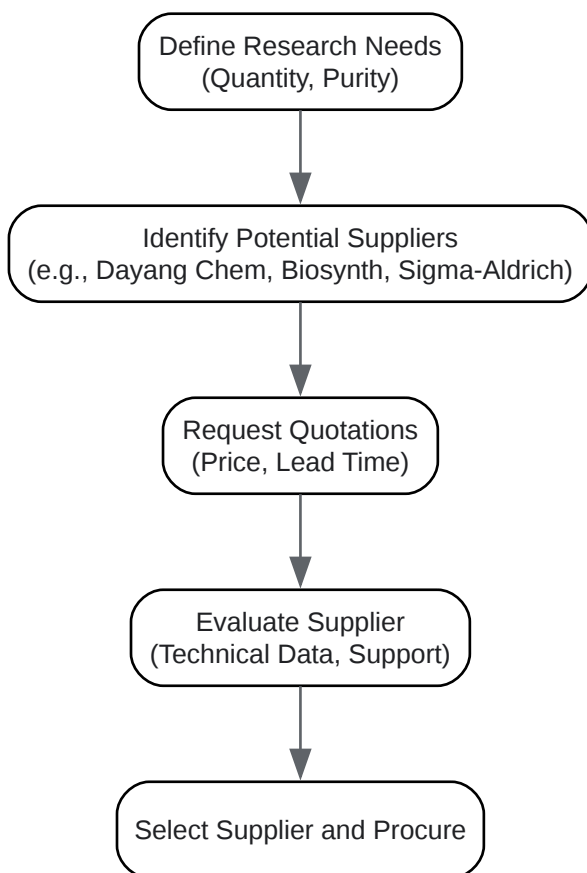
- **Work-up:** After the reaction is complete, cool the mixture to room temperature. Remove the solvent under reduced pressure.
- **Purification:** The crude product can be purified by vacuum distillation or flash column chromatography on silica gel.

Purification Protocol: Flash Column Chromatography

- **Column Preparation:** A glass column is packed with silica gel as the stationary phase, slurried in a non-polar solvent (e.g., hexane).
- **Sample Loading:** The crude product is dissolved in a minimal amount of the initial eluting solvent and loaded onto the column.
- **Elution:** The product is eluted using a solvent system of increasing polarity, for example, a gradient of ethyl acetate in hexane.
- **Fraction Collection:** Fractions are collected and analyzed by TLC to identify those containing the pure product.
- **Solvent Removal:** The solvent is removed from the pure fractions under reduced pressure to yield the purified **Ethyl cyclohex-2-ene-1-carboxylate**.

Visualizations

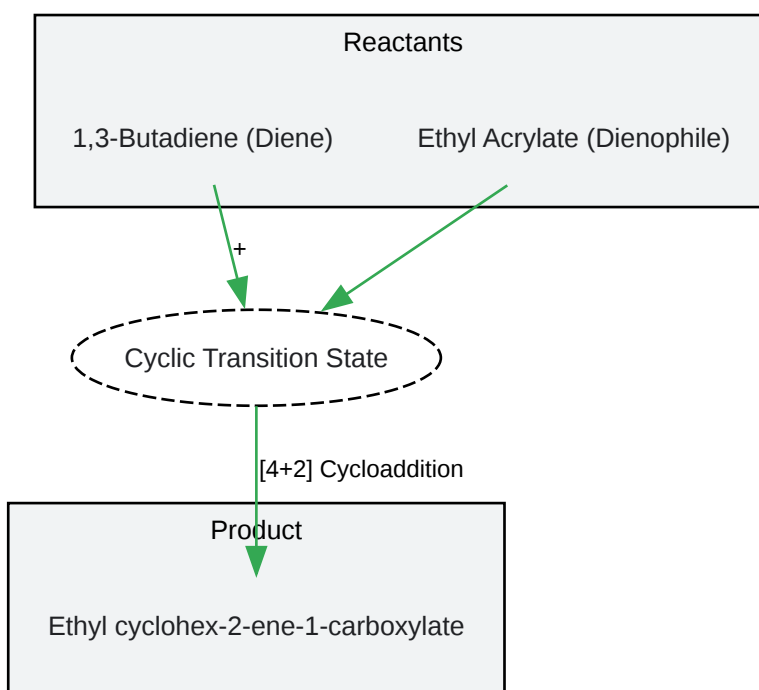
Supplier Selection Workflow



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Caption: Workflow for selecting a chemical supplier.

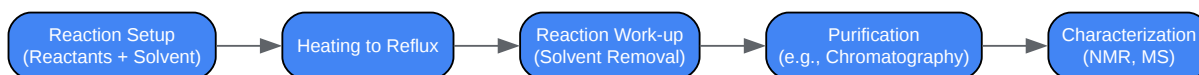
Diels-Alder Reaction Pathway



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Caption: Diels-Alder synthesis of the target compound.

Synthesis and Purification Workflow



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Caption: General experimental workflow.

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